

Essential Safety and Logistical Information for Handling Isopropyl 4-aminobenzoate

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Compound of Interest

Compound Name: Isopropyl 4-aminobenzoate

Cat. No.: B097842

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For researchers, scientists, and drug development professionals, the safe handling of chemical compounds is paramount. This document provides immediate, procedural guidance for the safe use of **Isopropyl 4-aminobenzoate**, including personal protective equipment (PPE), operational plans, and disposal methods.

Chemical Identifier and Properties

Property	Value
Chemical Name	Isopropyl 4-aminobenzoate
CAS Number	18144-43-9
Molecular Formula	C ₁₀ H ₁₃ NO ₂
Molecular Weight	179.22 g/mol [1]
Appearance	White to light yellow powder or crystals
Hazards	Causes skin irritation, Causes serious eye irritation, May cause respiratory irritation [1] [2] [3]

Hazard Identification and Personal Protective Equipment (PPE)

Isopropyl 4-aminobenzoate is classified as a hazardous chemical and requires specific PPE to minimize exposure risks.^[2] The primary hazards include skin, eye, and respiratory irritation.^{[1][2][3]}

Recommended Personal Protective Equipment:

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles that comply with OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^[2]
- **Skin Protection:** Wear appropriate protective gloves and a lab coat to prevent skin exposure.^{[2][4]}
- **Respiratory Protection:** In case of insufficient ventilation or when dusts are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator.^{[2][5]} Follow OSHA respirator regulations in 29 CFR 1910.134.^[2]

Operational Plan for Handling Isopropyl 4-aminobenzoate

A systematic approach is crucial for the safe handling of this compound. The following step-by-step guide outlines the operational workflow from preparation to disposal.

1. Preparation and Engineering Controls:

- Work in a well-ventilated area, preferably in a certified laboratory chemical fume hood.^{[2][6]}
- Ensure that an eyewash station and a safety shower are readily accessible.^[7]
- Keep the container tightly closed when not in use.^[2]

2. Handling and Use:

- Wash hands thoroughly after handling.^[2]
- Avoid contact with skin, eyes, and clothing.^[2]

- Do not breathe in dust, fumes, gas, mist, vapors, or spray.[2]
- Minimize dust generation and accumulation.[4]

3. Storage:

- Store in a cool, dry, and well-ventilated place.[2]
- Keep containers tightly closed.[2]
- Store locked up.[2]

Emergency Procedures

In case of accidental exposure, immediate action is critical.

- Eye Contact: Immediately rinse with plenty of water for at least 15 minutes, also under the eyelids.[2] If eye irritation persists, get medical advice/attention.[2]
- Skin Contact: Wash off immediately with plenty of soap and water for at least 15 minutes.[2] If skin irritation occurs, get medical advice/attention.[2] Remove and wash contaminated clothing before reuse.[2]
- Inhalation: Remove the victim to fresh air and keep at rest in a position comfortable for breathing.[2] Call a POISON CENTER or doctor/physician if you feel unwell.[2]
- Ingestion: Clean mouth with water and drink plenty of water afterwards.[2] Get medical attention if symptoms occur.[2]

Disposal Plan

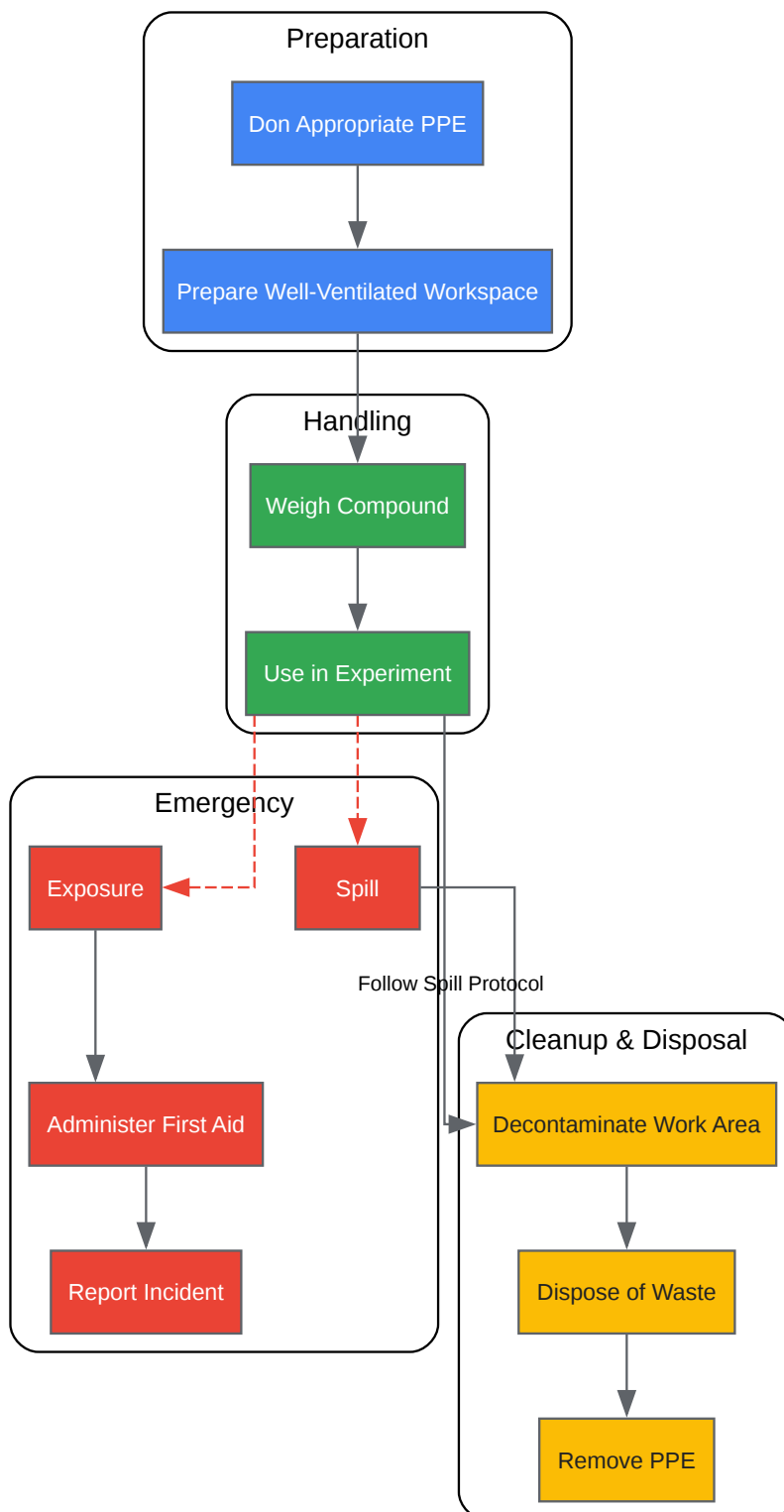
Proper disposal of **Isopropyl 4-aminobenzoate** and its containers is essential to prevent environmental contamination and ensure safety.

- Chemical Disposal: Dispose of the contents and container to an approved waste disposal plant.[2] Waste material must be disposed of in accordance with national and local regulations.[5]

- Container Disposal: Do not reuse empty containers. Handle uncleaned containers like the product itself.[8] For empty containers, the first rinse must be collected and disposed of as hazardous waste.[9]

Workflow for Handling **Isopropyl 4-aminobenzoate**

Safe Handling Workflow for Isopropyl 4-aminobenzoate

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Caption: A flowchart illustrating the key steps for the safe handling of **Isopropyl 4-aminobenzoate**.

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